

Application Notes and Protocols for Cbl-b-IN-2

In Vitro Assays

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Compound of Interest

Compound Name: *Cbl-b-IN-2*
CAS No.: 2503325-21-9
Cat. No.: B15573297

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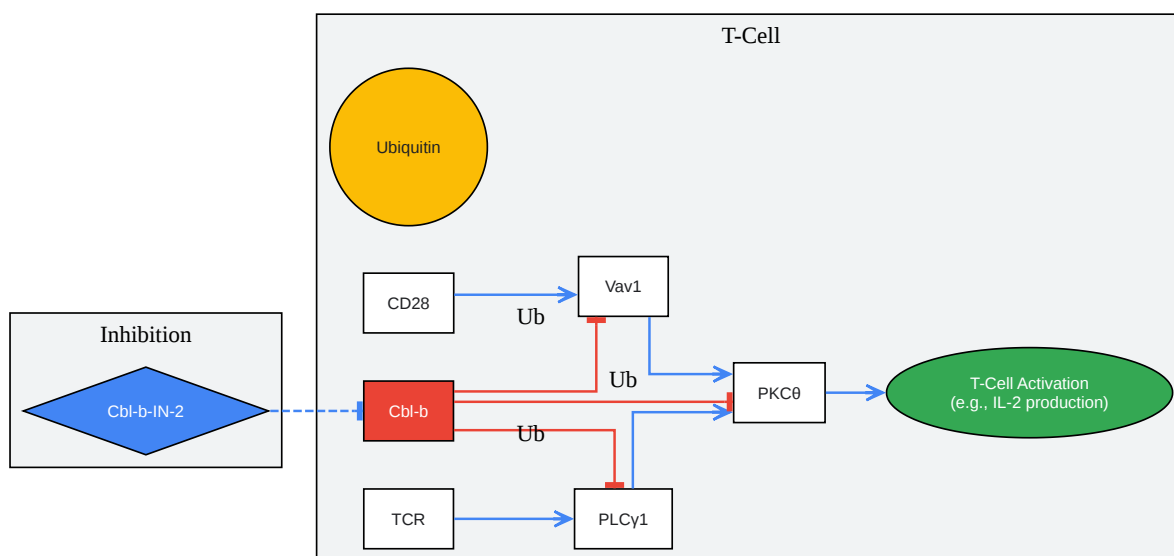
These application notes provide a comprehensive overview and detailed protocols for the in vitro evaluation of **Cbl-b-IN-2**, a potent and orally bioavailable inhibitor of the E3 ubiquitin ligase Casitas B-lineage lymphoma proto-oncogene-b (Cbl-b). Cbl-b is a critical negative regulator of immune cell activation, making it a promising therapeutic target for cancer immunotherapy.^{[1][2][3][4]} The following protocols are designed to enable researchers to characterize the inhibitory activity of **Cbl-b-IN-2** and similar compounds.

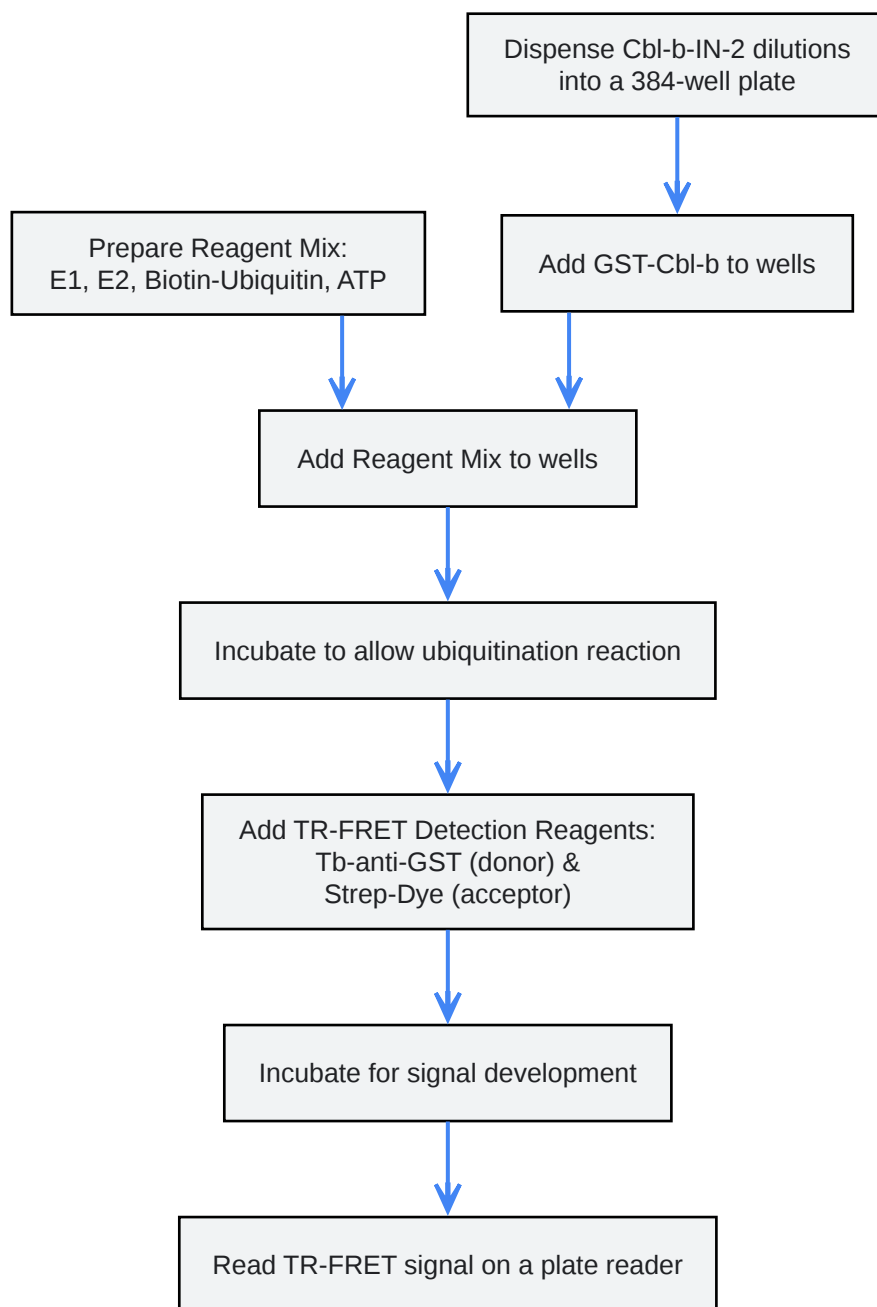
Introduction to Cbl-b and its Inhibition

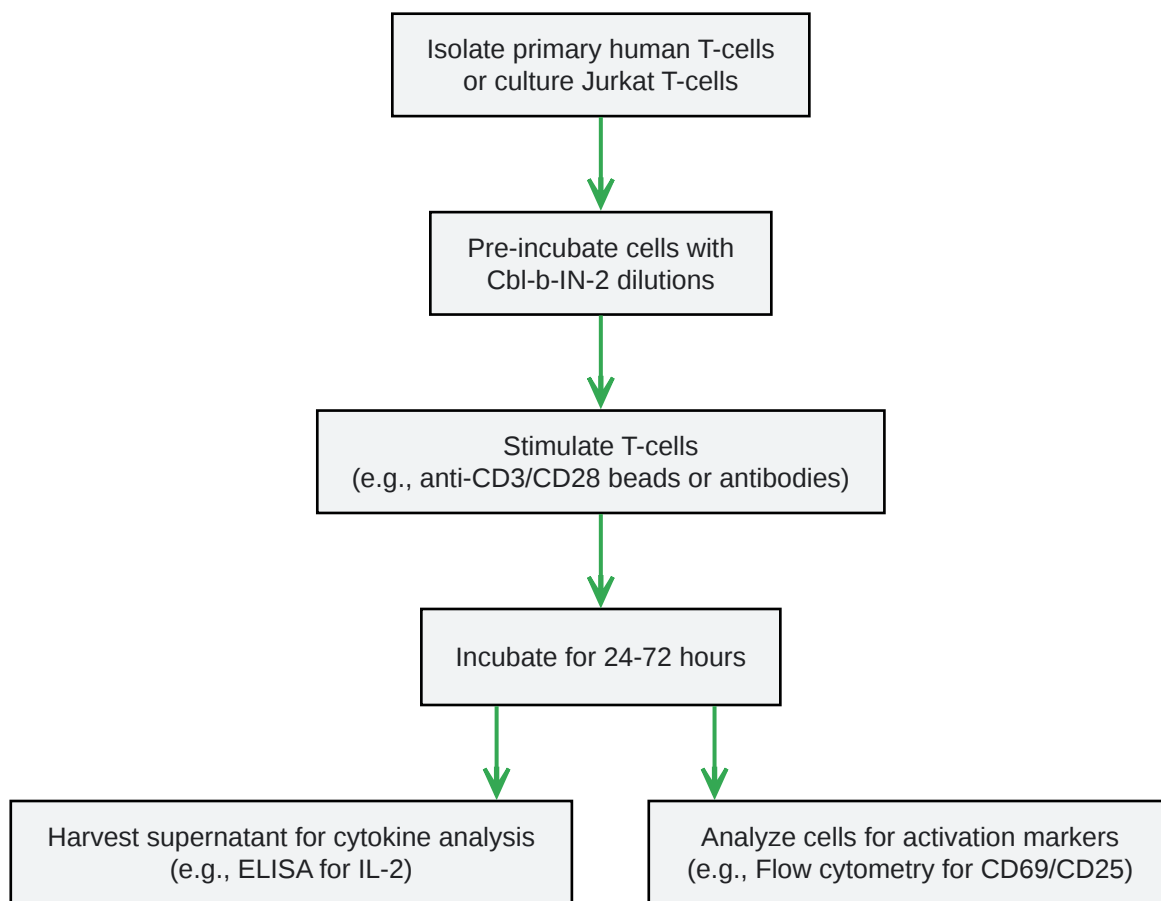
Cbl-b is a RING finger E3 ubiquitin ligase that plays a pivotal role in establishing the activation threshold for T-cells and other immune cells like Natural Killer (NK) cells.^{[2][4][5]} It mediates the ubiquitination and subsequent degradation of key signaling proteins, thereby acting as an immune checkpoint.^{[4][6][7]} Inhibition of Cbl-b has been shown to enhance T-cell and NK cell activity, leading to potent anti-tumor immune responses.^{[1][2][8]} **Cbl-b-IN-2** is a small molecule inhibitor that targets Cbl-b, preventing it from marking its substrates for degradation.^[9]

Cbl-b Signaling Pathway

Cbl-b negatively regulates T-cell activation by targeting key signaling molecules for ubiquitination and degradation following T-cell receptor (TCR) engagement. The diagram below illustrates the central role of Cbl-b in this pathway.







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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. jtc.bmj.com [jtc.bmj.com]
- 3. oicr.on.ca [oicr.on.ca]
- 4. What are Cbl-b inhibitors and how do they work? [synapse.patsnap.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Screening tools for CBL activity | TR-FRET Assay Kit | BPS Bioscience [bio-connect.nl]

- [7. bpsbioscience.com \[bpsbioscience.com\]](https://bpsbioscience.com)
- [8. Inhibition of Cbl-b restores effector functions of human intratumoral NK cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [9. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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